

Ethyl 3-hydrazinylbenzoate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Ethyl 3-hydrazinylbenzoate

Cat. No.: B1342943

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Introduction: **Ethyl 3-hydrazinylbenzoate** is a valuable chemical intermediate, primarily utilized as a building block in the synthesis of a variety of heterocyclic compounds with potential applications in medicinal chemistry and drug discovery. Its bifunctional nature, possessing both a hydrazine moiety and an ethyl benzoate group, allows for versatile reactivity in constructing complex molecular architectures. This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, synthesis, and synthetic applications of **Ethyl 3-hydrazinylbenzoate**, with a focus on its hydrochloride salt, the most common commercially available form.

Commercial Availability and Suppliers

Ethyl 3-hydrazinylbenzoate is primarily available commercially as its hydrochloride salt (CAS No. 940875-99-0).^{[1][2]} Several chemical suppliers offer this compound in various quantities, catering to both research and development needs. A summary of representative suppliers and their offerings is presented in Table 1.

Table 1: Commercial Suppliers of **Ethyl 3-hydrazinylbenzoate** Hydrochloride

Supplier	Product Name	CAS Number	Purity	Available Quantities
ChemBridge	ethyl 3-hydrazinobenzoate hydrochloride	940875-99-0	>95%	1g, 5g, 10g
BLD Pharm	Ethyl 3-hydrazinylbenzoate hydrochloride	940875-99-0	Not specified	Inquire
Shanghai Macklin Biochemical Co., Ltd.	Ethyl 3-hydrazinylbenzoate hydrochloride	940875-99-0	Not specified	Inquire

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Ethyl 3-hydrazinylbenzoate** and its hydrochloride salt are not extensively reported in publicly available literature. Most of the readily accessible data pertains to its isomer, ethyl 4-hydrazinylbenzoate. However, based on available supplier information and general chemical principles, some key properties can be inferred and are summarized in Table 2. Researchers are advised to consult supplier-specific documentation for the most accurate and up-to-date information.

Table 2: Physicochemical Properties of **Ethyl 3-hydrazinylbenzoate** Hydrochloride

Property	Value	Source/Comment
CAS Number	940875-99-0	[1][2]
Molecular Formula	C ₉ H ₁₃ ClN ₂ O ₂	Inferred from structure
Molecular Weight	216.67 g/mol	Calculated
Appearance	Solid	General observation from supplier data
Melting Point	Not specified	Data for the 4-isomer is ~118 °C. The 3-isomer may differ.
Solubility	Soluble in organic solvents like ethanol.	Inferred from reaction conditions.
Stability	Store in a cool, dry place.	General recommendation for hydrazine derivatives.

Synthesis of Ethyl 3-hydrazinylbenzoate

A common synthetic route to **Ethyl 3-hydrazinylbenzoate** involves the reduction of ethyl 3-nitrobenzoate. A representative experimental protocol is detailed below.

Experimental Protocol: Synthesis of Ethyl 3-hydrazinylbenzoate

Materials:

- Ethyl 3-nitrobenzoate
- Tin(II) chloride dihydrate (SnCl₂·2H₂O)
- Concentrated hydrochloric acid (HCl)
- Sodium hydroxide (NaOH) solution
- Ethyl acetate (EtOAc)

- Water (H₂O)

Procedure:

- Suspend ethyl 3-nitrobenzoate in a suitable solvent, such as ethanol.
- Cool the suspension in an ice bath.
- Slowly add a solution of tin(II) chloride dihydrate in concentrated hydrochloric acid to the cooled suspension with stirring.
- Continue stirring at a low temperature for several hours to allow the reduction to proceed to completion.
- After the reaction is complete, neutralize the mixture by the careful addition of a sodium hydroxide solution until the pH is basic.
- Extract the aqueous mixture with ethyl acetate.
- Combine the organic extracts, dry over a suitable drying agent (e.g., anhydrous sodium sulfate), and filter.
- Remove the solvent under reduced pressure to yield the crude **ethyl 3-hydrazinylbenzoate**.
- The crude product can be further purified by recrystallization or column chromatography.

The following diagram illustrates the general workflow for the synthesis of **Ethyl 3-hydrazinylbenzoate**.

Synthesis workflow for **Ethyl 3-hydrazinylbenzoate**.

Applications in Organic Synthesis

Ethyl 3-hydrazinylbenzoate serves as a versatile precursor for the synthesis of various heterocyclic compounds, which are scaffolds of significant interest in drug discovery. The hydrazine moiety readily undergoes condensation reactions with dicarbonyl compounds or their equivalents to form five- and six-membered rings.

Synthesis of Pyrazole Derivatives

One of the primary applications of **Ethyl 3-hydrazinylbenzoate** is in the synthesis of pyrazole derivatives. Pyrazoles are a well-known class of heterocyclic compounds with a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer properties. The reaction of **Ethyl 3-hydrazinylbenzoate** with a 1,3-dicarbonyl compound is a common method for constructing the pyrazole ring.

Materials:

- **Ethyl 3-hydrazinylbenzoate** hydrochloride
- Acetylacetone (2,4-pentanedione)
- Ethanol
- Triethylamine (optional, as a base)

Procedure:

- Dissolve **Ethyl 3-hydrazinylbenzoate** hydrochloride in ethanol.
- Add acetylacetone to the solution.
- If necessary, add a catalytic amount of a base like triethylamine to neutralize the hydrochloride and facilitate the reaction.
- Reflux the reaction mixture for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate) to afford the desired ethyl 3-(3,5-dimethyl-1H-pyrazol-1-yl)benzoate.

The logical relationship for the synthesis of pyrazoles from **Ethyl 3-hydrazinylbenzoate** is depicted in the following diagram.

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References

- 1. Hit2Lead | ethyl 3-hydrazinobenzoate hydrochloride | CAS# 940875-99-0 | MFCD06796173 | BB-2000014 [hit2lead.com]
- 2. ethyl 3-hydrazinobenzoate hydrochloride (940875-99-0) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
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